

Metamizole for Acute Pain: A Comparative Meta-Analysis of Clinical Trials

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For Researchers, Scientists, and Drug Development Professionals: An Evidence-Based Guide

Metamizole (dipyrone) remains a subject of clinical interest and debate for the management of acute pain. Despite its withdrawal in some countries due to safety concerns, it is widely used in others and valued for its analgesic, antipyretic, and spasmolytic properties.[\[1\]](#)[\[2\]](#) This guide provides a comprehensive meta-analytical comparison of metamizole's efficacy and safety against other common analgesics for acute pain, supported by experimental data and detailed methodologies from relevant clinical trials.

Comparative Efficacy of Metamizole

Metamizole has demonstrated comparable, and in some instances superior, efficacy to other non-opioid analgesics and even opioids in the management of acute pain, particularly in postoperative and visceral pain settings.

Metamizole versus Non-Steroidal Anti-Inflammatory Drugs (NSAIDs)

Meta-analyses of clinical trials indicate that metamizole has a similar analgesic efficacy to NSAIDs such as ibuprofen and diclofenac for acute pain.[\[1\]](#) Some studies suggest metamizole may be a valuable alternative, especially for patients with contraindications to NSAIDs.[\[1\]](#) A systematic review and meta-analysis of 79 randomized controlled trials found no significant difference in the incidence of adverse events between metamizole and NSAIDs for short-term use.[\[3\]](#)

Metamizole versus Paracetamol (Acetaminophen)

Comparisons between metamizole and paracetamol have shown varied results depending on the clinical context. In postoperative pain, some studies have indicated that metamizole provides better pain control in the initial 24 hours compared to paracetamol.^[1] However, other studies have found no significant difference in analgesic efficacy between the two.^[4] The safety profiles are also a key consideration, with metamizole being associated with a lower risk of hepatotoxicity compared to paracetamol, although both are considered to have a better safety profile than commonly used NSAIDs.^{[5][6]}

Metamizole versus Opioids

Clinical trials comparing metamizole to opioids like morphine and tramadol have shown that metamizole can be a potent alternative. For instance, in acute pancreatitis pain, intravenous metamizole was associated with quicker pain relief than subcutaneous morphine.^[7] Furthermore, a systematic review and meta-analysis revealed that metamizole was associated with fewer adverse events compared to opioids (Risk Ratio = 0.79).^[3] The co-administration of metamizole with morphine has been shown to have a superadditive antinociceptive effect, potentially allowing for lower opioid doses and reducing associated side effects.^[8]

Quantitative Data Summary

The following tables summarize the quantitative data from key meta-analyses and clinical trials, comparing the efficacy and safety of metamizole with other analgesics for acute pain.

Table 1: Efficacy of Metamizole vs. Comparators for Acute Pain

Comparison	Pain Model	Key Efficacy Outcome	Result	Citations
Metamizole vs. Ibuprofen	Postoperative (Day Surgery)	Mean Pain Score (NRS) on POD 1-3	Non-inferiority demonstrated (difference < 1 point)	[9]
Acute Low Back Pain	Change in Pain (NRS) at Day 14	Study protocol for non-inferiority trial	[10][11]	
Metamizole vs. Paracetamol	Postoperative (Total Hip Arthroplasty)	Mean Pain AUC in first 24h	Metamizole showed better pain control	[1]
Postoperative (Lumbar Disc Surgery)	Pain Scores	Pain scores significantly lower with metamizole	[1]	
Metamizole vs. Morphine	Acute Pancreatitis	Time to Pain Relief	Shorter time to pain relief with metamizole	[7]
Postoperative	Degree of Pain Relief (VAS)	Comparable pain relief between 2g metamizole and 10mg morphine	[1]	
Metamizole vs. Tramadol	Postoperative (Ambulatory Hand Surgery)	Patient-perceived Adequate Pain Relief (Day 1)	81% with metamizole vs. 52% with tramadol	[1]

Table 2: Safety of Metamizole vs. Comparators for Acute Pain (Short-Term Use)

Comparison	Key Safety Outcome	Result (Risk Ratio)	Citations
Metamizole vs. NSAIDs	Any Adverse Event	No significant difference	[3]
Metamizole vs. Paracetamol	Any Adverse Event	No significant difference	[3]
Metamizole vs. Opioids	Any Adverse Event	Fewer adverse events with metamizole (RR = 0.79)	[3][7]
Metamizole vs. Placebo	Any Adverse Event	No significant difference	[3]

Experimental Protocols

Below are detailed methodologies for key experiments cited in this guide.

Metamizole versus Ibuprofen for Postoperative Pain at Home after Day Surgery

- Study Design: Investigator-initiated, double-blind, randomised controlled, non-inferiority trial.
- Patient Population: 200 patients undergoing elective haemorrhoid surgery, arthroscopic shoulder or knee surgery, or inguinal hernia repair in a day care setting.
- Intervention: Patients were randomized to receive either a combination of metamizole and paracetamol or a combination of ibuprofen and paracetamol orally for 4 days. All patients also received paracetamol 1 g four times a day.
- Primary Endpoints: Average postoperative pain intensity measured by an 11-point Numeric Rating Scale (NRS) at postoperative day 1, and Quality of Recovery (QoR) profile. A difference in mean NRS score of 1 point or less was considered non-inferior.
- Rescue Medication: Tramadol 50 mg orally, up to three times a day if pain relief was unsatisfactory.[12]

Metamizole versus Morphine for Acute Pancreatitis Pain

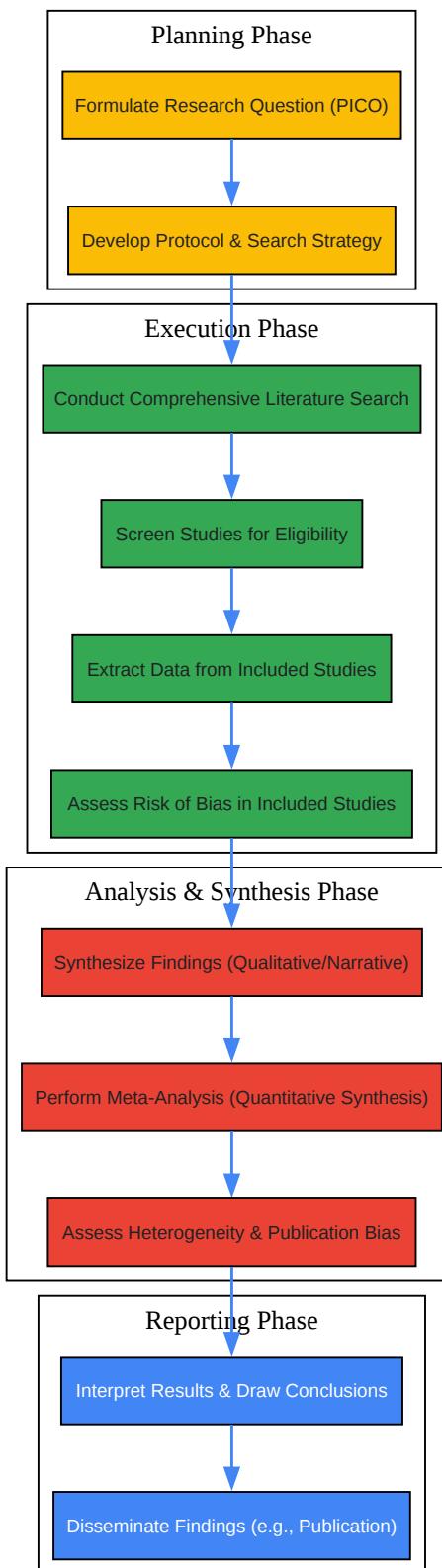
- Study Design: Pilot, randomized, active-controlled, open clinical trial.
- Patient Population: 16 patients aged 18 to 75 with acute pancreatitis admitted within 12 hours of symptom onset.
- Intervention: Patients were randomized to receive either 10 mg/4 h subcutaneous morphine (n=8) or 2 g/8 h intravenous metamizole (n=8).
- Outcome Measures: Pain scores were recorded every 4 hours for 48 hours using a Visual Analogue Scale (VAS).
- Rescue Medication: Pethidine was administered as a rescue therapy.[\[7\]](#)[\[8\]](#)

Systematic Review and Meta-Analysis of Metamizole-Associated Adverse Events

- Search Strategy: Searched CENTRAL, MEDLINE, EMBASE, CINAHL, and several clinical trial registries.
- Inclusion Criteria: Randomized controlled trials comparing the effects of metamizole (any form, any indication) administered to adults, to other analgesics or placebo.
- Data Extraction: Two authors independently extracted data on trial design, size, indications for pain medication, patient characteristics, treatment regimens, and methodological characteristics.
- Primary Endpoint: Any adverse event (AE) during the trial period.
- Statistical Analysis: Separate meta-analyses for each metamizole comparator were conducted using standard inverse-variance random effects meta-analysis to pool estimates across trials, reported as risk ratios (RRs).[\[3\]](#)[\[7\]](#)

Visualizations

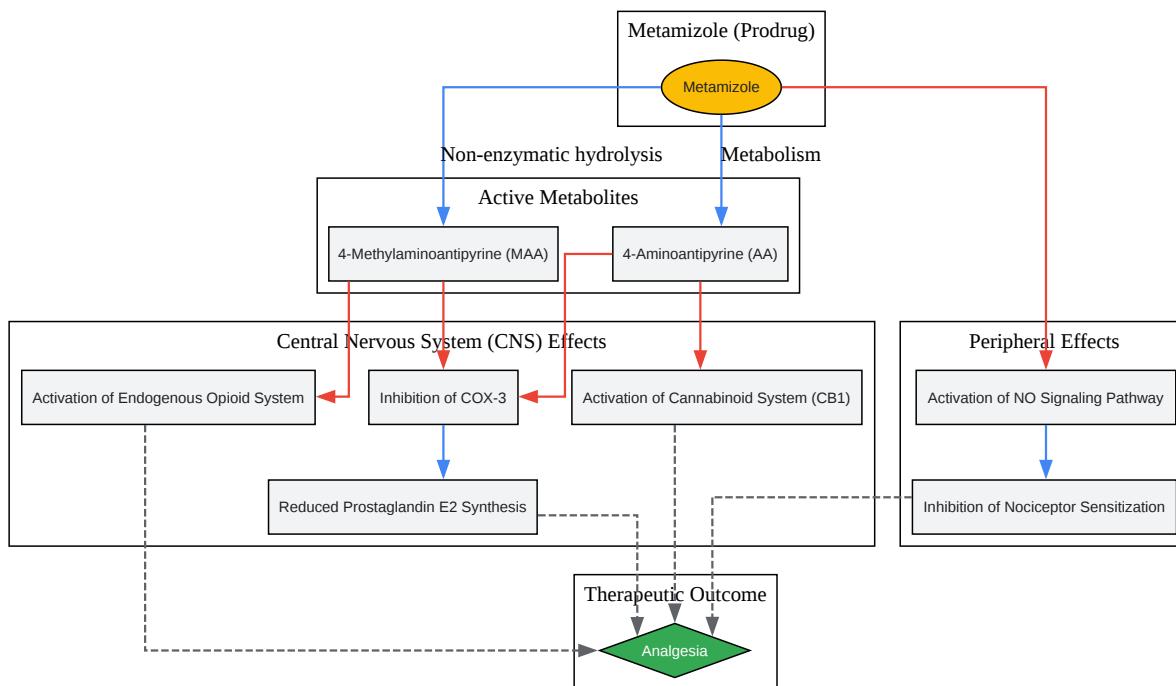
General Workflow of a Systematic Review and Meta-Analysis



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Caption: General workflow for conducting a systematic review and meta-analysis of clinical trials.

Proposed Signaling Pathways for Metamizole's Analgesic Action

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Caption: Proposed signaling pathways for the analgesic action of Metamizole.

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